

Personal protective equipment for handling Boc-N-Me-Ser-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-N-Me-Ser-OH

Cat. No.: B558133

[Get Quote](#)

Essential Safety and Handling Guide for Boc-N-Me-Ser-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal information for **Boc-N-Me-Ser-OH** (CAS 101772-29-6). Given the absence of a comprehensive Safety Data Sheet (SDS), this document synthesizes available data for the compound and structurally similar molecules to ensure user safety. A thorough, site-specific risk assessment should be conducted before commencing any work.

I. Chemical and Physical Properties

Boc-N-Me-Ser-OH is a white to off-white solid commonly used in peptide synthesis.^[1] Key quantitative data is summarized in the table below.

Property	Value	Source
Molecular Weight	219.23 g/mol	[2][3]
Physical Form	Solid	[2]
Melting Point	83-87 °C	[2][4]
Appearance	White to off-white solid	[1]
Storage Class	13 - Non-Combustible Solids	[2]

II. Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the primary defense against potential exposure. The following PPE is recommended when handling **Boc-N-Me-Ser-OH**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Prevents skin contact with the chemical.
Eye Protection	Safety glasses with side-shields or goggles	Protects against splashes and airborne particles.
Respiratory Protection	Dust mask type N95 (US) or equivalent	Necessary when handling the powder to prevent inhalation of dust particles.[2]
Skin and Body Protection	Laboratory coat, long-sleeved clothing	Minimizes the risk of skin exposure.

III. Operational and Disposal Plans

A. Handling and Storage

Proper handling techniques are crucial to minimize exposure and maintain the quality of the compound.

- **Engineering Controls:** Handle in a well-ventilated area. For procedures that may generate dust, such as weighing, use a chemical fume hood.
- **Handling Practices:** Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.

B. Disposal Plan

Unused material and its container should be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for chemical waste disposal.

IV. Experimental Protocols

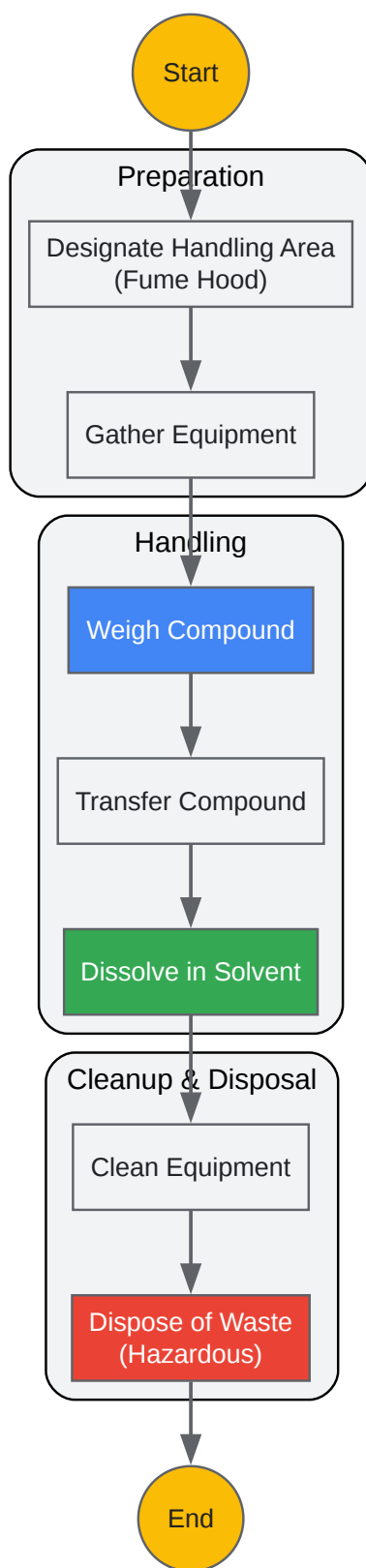
A. Weighing and Transferring the Solid

- **Preparation:** Designate a specific area for handling, preferably within a certified chemical fume hood. Ensure all necessary equipment (e.g., spatulas, weigh boats, glassware) is clean and readily accessible.
- **Weighing:** Perform all weighing and transfer operations of the solid compound within the chemical fume hood to minimize inhalation risk.
- **Transfer:** Use appropriate tools to handle the material and avoid creating dust clouds.
- **Closure:** Tightly close the container after use to prevent contamination and exposure.

B. Dissolving the Solid

- **Solvent Addition:** Slowly add the solvent to the solid to avoid splashing.
- **Mixing:** Gently swirl or stir the mixture until the solid is completely dissolved.

V. Logical Workflow for Handling Boc-N-Me-Ser-OH



[Click to download full resolution via product page](#)

Caption: Workflow for handling **Boc-N-Me-Ser-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boc-N-Me-Ser-OH | 101772-29-6 [chemicalbook.com]
- 2. Boc-N-Me-Ser-OH $\geq 98.0\%$ (TLC) | 101772-29-6 [sigmaaldrich.com]
- 3. raybiotech.com [raybiotech.com]
- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Boc-N-Me-Ser-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558133#personal-protective-equipment-for-handling-boc-n-me-ser-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com